

3-ethylpentan-2-one chemical structure and IUPAC name

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Compound of Interest

Compound Name: 3-Ethylpentan-2-one

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An In-depth Technical Guide to 3-Ethylpentan-2-one

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties and structure of **3-ethylpentan-2-one**, a ketone of interest in various chemical research and development applications.

Chemical Identity and Nomenclature

IUPAC Name: **3-ethylpentan-2-one**^{[1][2][3]}

Synonyms: 3-Ethyl-2-pentanone, Methyl(1-ethylpropyl) ketone, 3-Acetylpentane^{[4][5][6]}

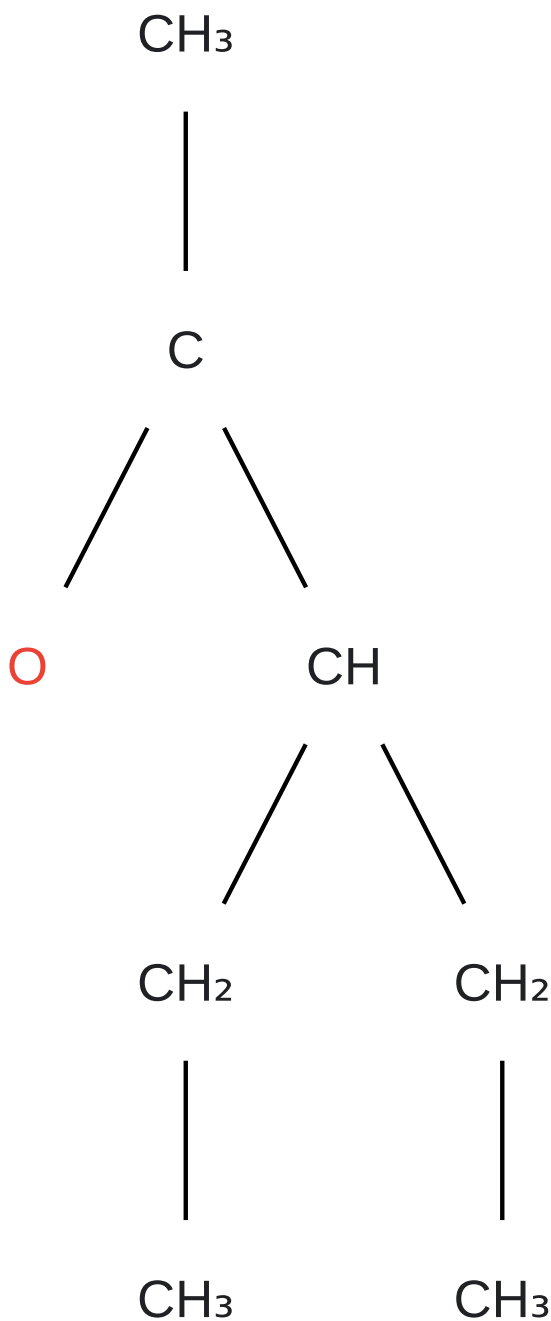
CAS Number: 6137-03-7^{[1][2][7]}

Molecular Formula: C₇H₁₄O^{[1][2][7]}

Molecular Weight: 114.19 g/mol ^{[1][5]}

Chemical Structure

The structure of **3-ethylpentan-2-one** consists of a five-carbon pentane backbone with a ketone functional group at the second carbon position (C2) and an ethyl group substituent at the third carbon position (C3).



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Caption: Chemical structure of **3-ethylpentan-2-one**.

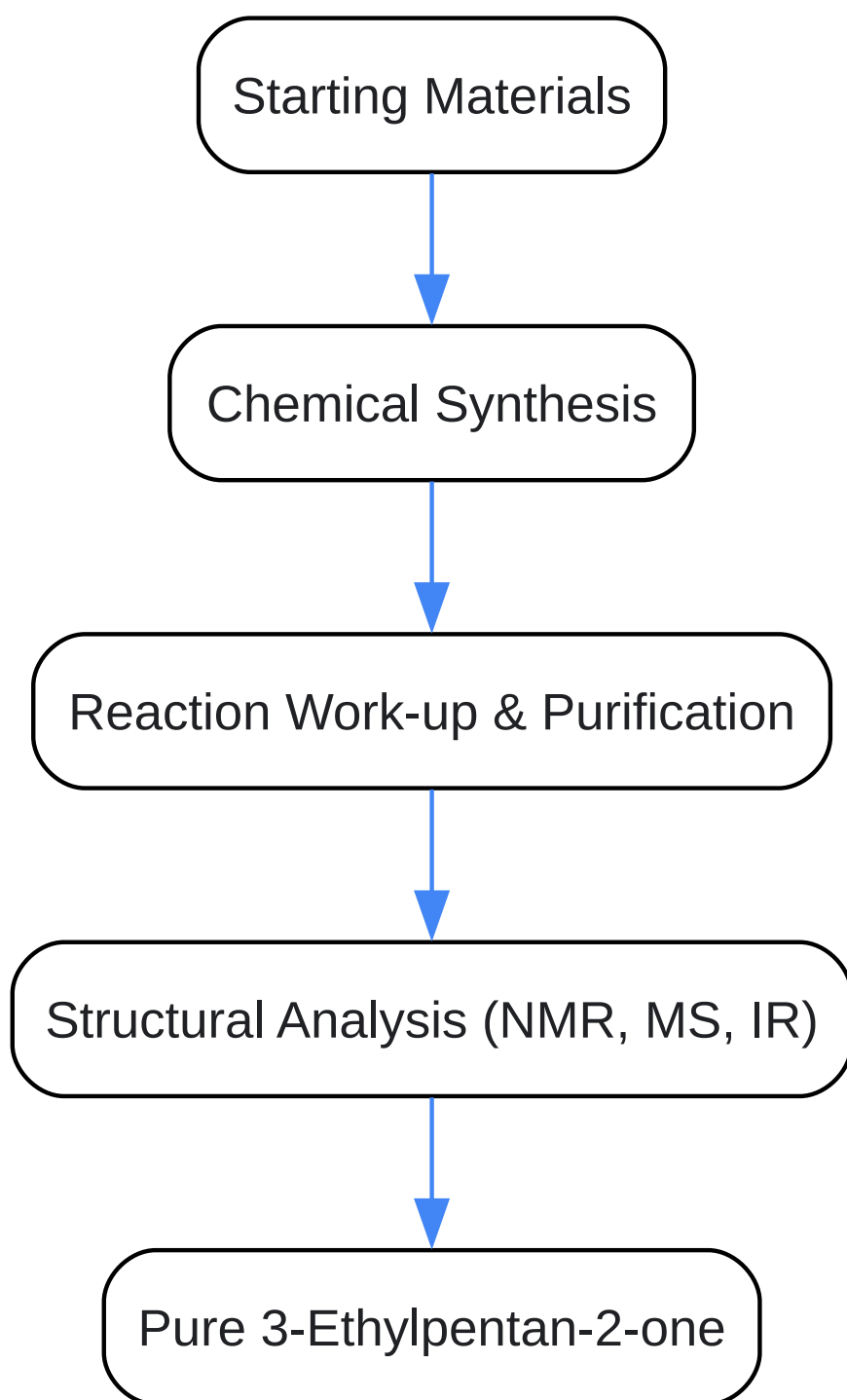
Physicochemical Data

A summary of key physicochemical properties is presented below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ O	[1][2][7]
Molecular Weight	114.19 g/mol	[1][5]
SMILES	<chem>CC(C(CC)CC)=O</chem>	[2][6]
InChIKey	GSNKRSKIWF BWEG-UHFFFAOYSA-N	[7]
Density	0.817 g/mL	[8]
Boiling Point	138 °C	[8]
Topological Polar Surface Area	17.07 Å ²	[5]
Rotatable Bond Count	3	[4][5]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **3-ethylpentan-2-one** are beyond the scope of this document. However, typical synthetic routes may involve the alkylation of a suitable enolate or the oxidation of the corresponding secondary alcohol, 3-ethylpentan-2-ol. Standard analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy would be employed for characterization and purity assessment. For illustrative purposes, a generalized workflow for synthesis and analysis is provided below.



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Caption: Generalized experimental workflow.

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